

Acid Red 26: A Technical Guide to Toxicological Data and Safe Handling

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Compound of Interest

Compound Name: Acid Red 26

Cat. No.: B1679045

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Red 26, also known as Ponceau 2R or C.I. 16150, is a synthetic azo dye with historical use in histology and various industries.^[1] This technical guide provides a comprehensive overview of the available toxicological data and essential safety handling procedures for **Acid Red 26**. It is intended to serve as a critical resource for researchers, scientists, and drug development professionals who may handle or encounter this compound. This document summarizes the known hazards, including its classification as a suspected carcinogen and its mutagenic potential, and outlines detailed experimental protocols for key toxicological assays. Due to a notable lack of quantitative acute toxicity data, this guide also highlights existing data gaps to inform future research and risk assessment efforts.

Chemical and Physical Properties

Acid Red 26 is a red azo dye that typically exists as a disodium salt.^[2] It is soluble in water and slightly soluble in ethanol.^[2]

| Property | Value | Reference |
|-------------------|--|-----------|
| Synonyms | Ponceau 2R, Xylidine Ponceau, Ponceau G, Red R, Food Red 5, C.I. 16150 | [1] |
| CAS Number | 3761-53-3 | [3] |
| Molecular Formula | C ₁₈ H ₁₄ N ₂ Na ₂ O ₇ S ₂ | |
| Molecular Weight | 480.42 g/mol | |
| Appearance | Dark red crystals or red powder | |
| Solubility | Soluble in water, slightly soluble in ethanol | |
| Melting Point | >300 °C | |

Toxicological Data

The toxicological profile of **Acid Red 26** indicates potential for significant health hazards, primarily related to carcinogenicity and genotoxicity. However, there is a notable lack of comprehensive data on its acute toxicity.

Acute Toxicity

Data on the acute toxicity of **Acid Red 26** is limited. Most safety data sheets report "no data available" for oral, dermal, and inhalation LD50/LC50 values in standard laboratory animals.

| Endpoint | Species | Route | Value | Reference |
|----------|-----------------------|------------|--------------------------------------|-----------|
| LD50 | Rat | Oral | 23160 mg/kg | |
| LD50 | Not available | Dermal | No data available | |
| LC50 | Not available | Inhalation | No data available | |
| LC50 | Zebrafish (larvae) | Immersion | 2800 µg/mL (induces mortality) | |

Note: The single oral LD50 value for rats suggests a low order of acute toxicity by ingestion. However, the lack of corroborating studies necessitates a cautious approach to handling.

Carcinogenicity

Acid Red 26 is classified as "Possibly carcinogenic to humans" (Group 2B) by the International Agency for Research on Cancer (IARC). This classification is based on sufficient evidence of carcinogenicity in experimental animals. It is also listed under California's Proposition 65 as a chemical known to cause cancer.

Genotoxicity

There is evidence to suggest that **Acid Red 26** is mutagenic. Studies have shown equivocal evidence for mutagenicity in the Ames test (histidine reversion) and it has been shown to increase sister chromatid exchange in mouse bone marrow cells.

Safety and Handling

Given the toxicological profile of **Acid Red 26**, particularly its suspected carcinogenicity, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

| PPE | Specification |
|------------------------|--|
| Eye/Face Protection | Wear tightly fitting safety goggles. |
| Skin Protection | Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. |
| Respiratory Protection | Use a NIOSH-approved respirator with an appropriate particulate filter if dust is generated. |

Handling and Storage

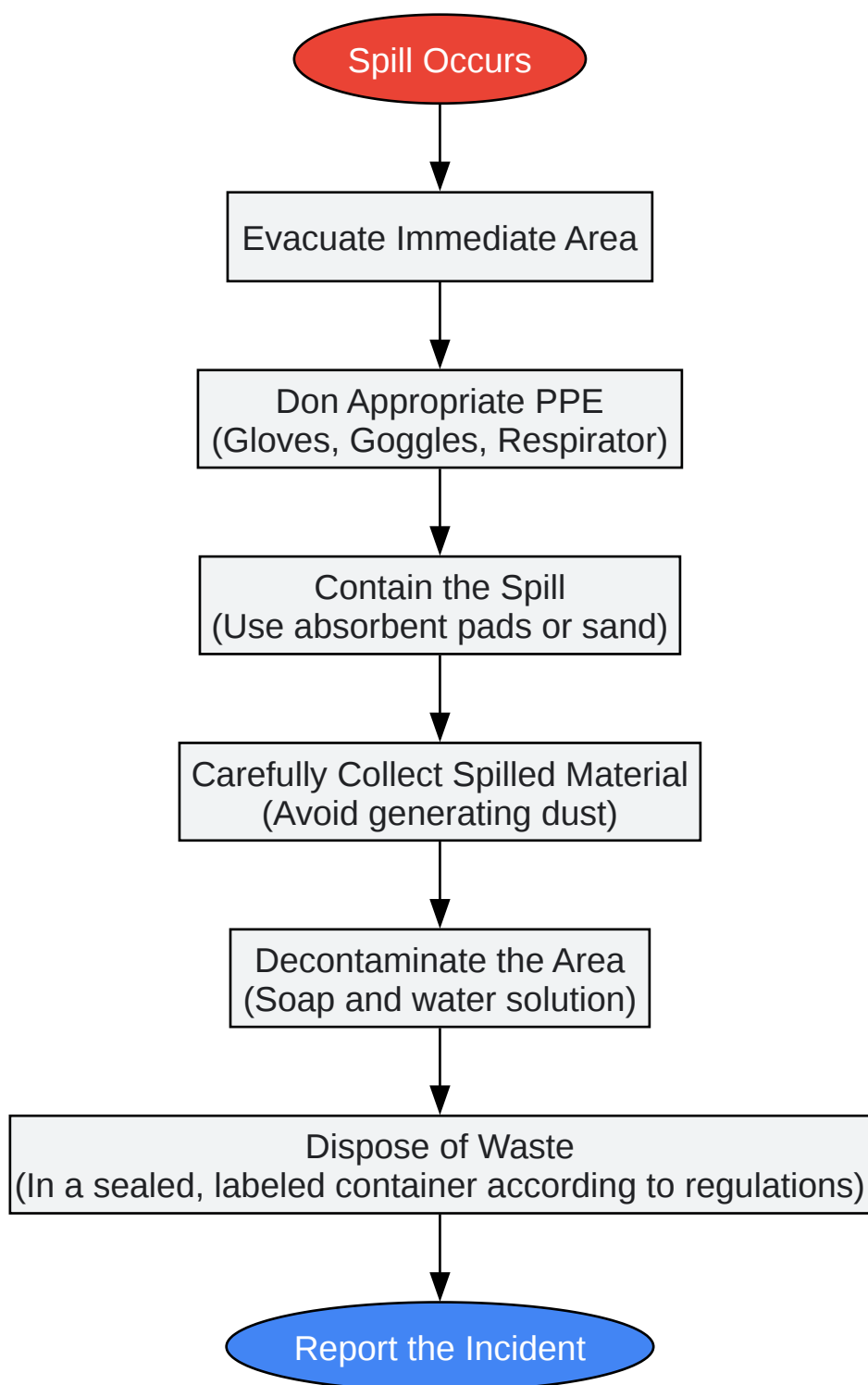
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

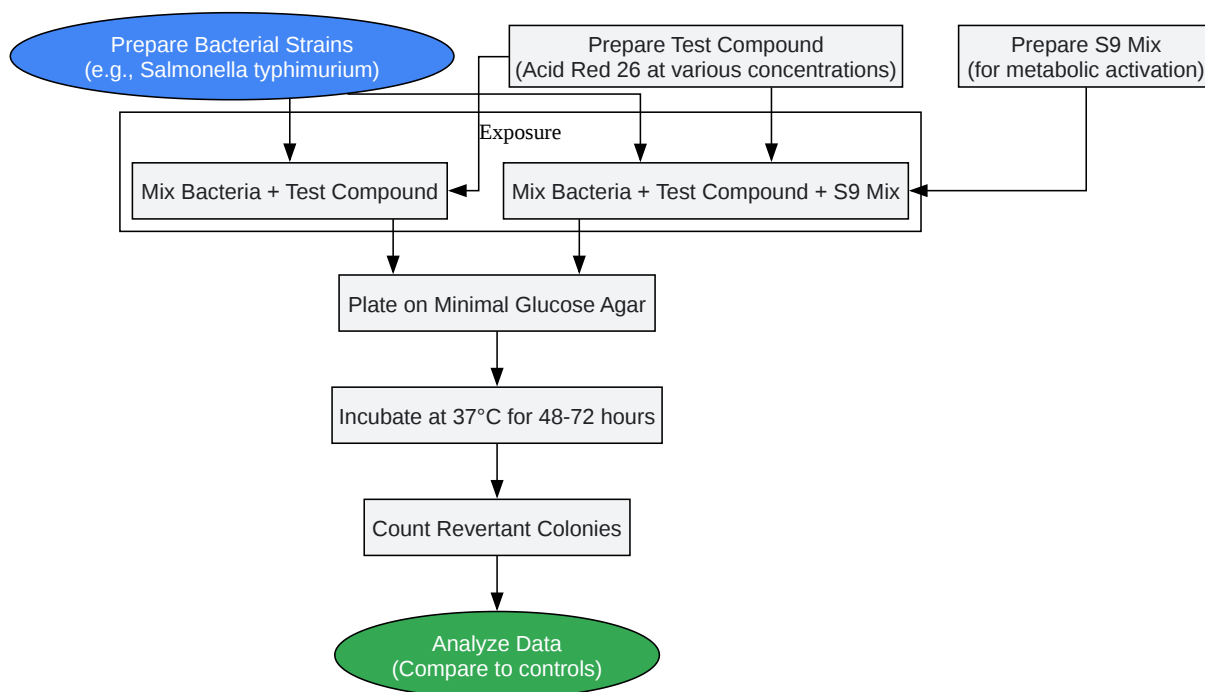
First Aid Measures

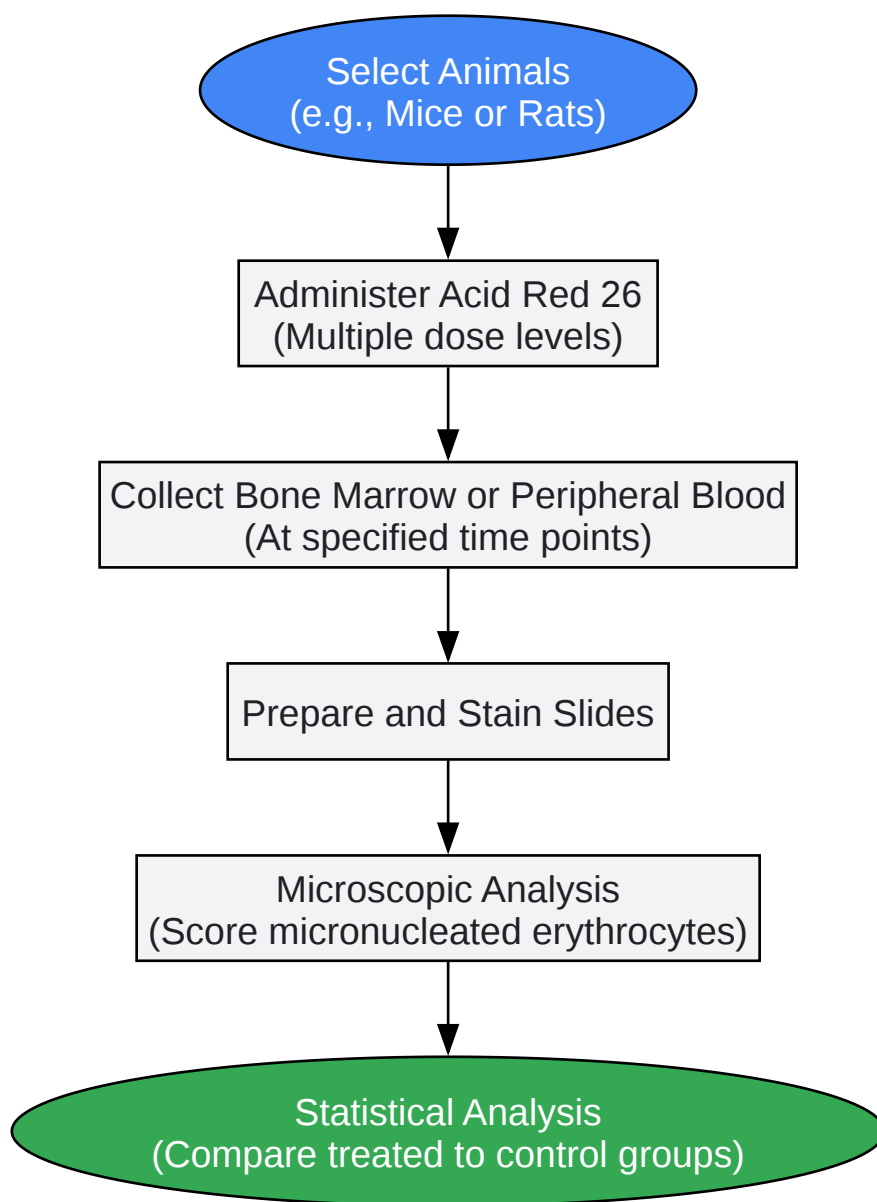
| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

Accidental Release Measures

In the event of a spill, a clear and systematic approach is necessary to ensure safety and minimize environmental contamination.







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References

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